# Technical Guide: Methyl 2,6-dimethyl-4-isopropoxybenzoate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Methyl 2,6-dimethyl-4-(propan-2-yloxy)benzoate* |
| *CAS No.:* | *1368216-66-3* |
| *Cat. No.:* | *B6357864* |

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## A Strategic Intermediate for Sterically-Congested Pharmacophores[1][2]

## Part 1: Executive Summary

Methyl 2,6-dimethyl-4-isopropoxybenzoate (CAS: 1368216-66-3) is a highly specialized benzoic acid ester derivative.[1][2][3][4][5] It serves as a critical building block in medicinal chemistry, specifically for the introduction of the 2,6-dimethyl-4-isopropoxybenzoyl moiety.[6][1]

This structural motif is valued in drug design for two primary reasons:

- Conformational Locking: The ortho-methyl groups (2,6-positions) create significant steric hindrance, forcing the carbonyl group out of coplanarity with the aromatic ring.[6][1] This "orthogonal" conformation is often exploited to lock bioactive molecules into a specific binding pose.[1]
- Metabolic Stability: The 2,6-dimethyl substitution blocks the metabolically vulnerable ortho positions, while the 4-isopropoxy group provides lipophilic bulk to fill hydrophobic pockets in

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target proteins (e.g., Kinases, GPCRs).[6][1]

# Part 2: Chemical Identity & Nomenclature

Precise nomenclature is vital for database retrieval and regulatory filing.[1] Below is the definitive synonym profile.

## Core Identifiers

| Parameter | Value |
|---|---|
| Common Name | Methyl 2,6-dimethyl-4-isopropoxybenzoate |
| CAS Registry Number | 1368216-66-3 |
| Molecular Formula | $C_{13}H_{18}O_3$ |
| Molecular Weight | 222.28 g/mol |
| SMILES | CC(C)Oc1cc(C)c(C(=O)OC)c(C)c1 |
| InChI Key | (Computed) MCQASGFEWAHFCG-UHFFFAOYSA-N |

## Validated Synonyms

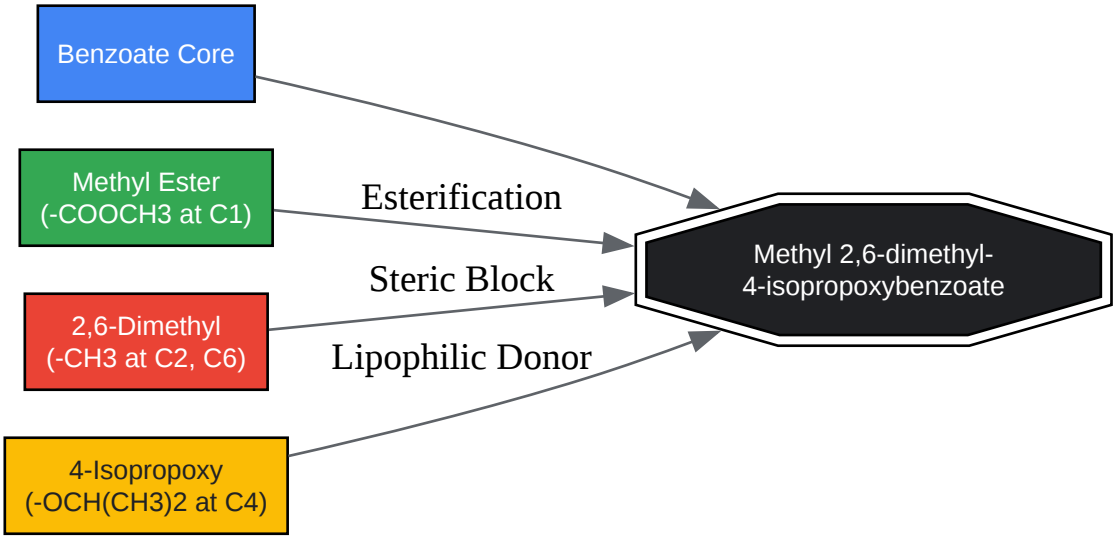
Researchers may encounter this compound under various naming conventions depending on the vendor or database (e.g., PubChem, SciFinder, ACD/Labs).[1]

- IUPAC Systematic Name: Methyl 4-(propan-2-yloxy)-2,6-dimethylbenzoate[6][1]
- Inverted IUPAC: Benzoic acid, 4-(1-methylethoxy)-2,6-dimethyl-, methyl ester[6][1]
- Functional Class: 4-Isopropoxy-2,6-dimethylbenzoic acid methyl ester[6][1][2][3][4]
- Structural Descriptor: Methyl 4-isopropyl ether-2,6-dimethylbenzoate[6][1][4]

## Nomenclature Logic Diagram

The following diagram visualizes the breakdown of the chemical name to ensure structural clarity.

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Figure 1: Structural decomposition of the target molecule.

# Part 3: Synthetic Utility & Applications

## Role in Drug Discovery

This compound is rarely the final active pharmaceutical ingredient (API).[1] Instead, it is a Late-Stage Intermediate.[1] Its primary utility lies in its hydrolysis to the corresponding free acid (4-Isopropoxy-2,6-dimethylbenzoic acid, CAS 100256-93-7), which is then coupled to amines to form amide-based drugs.[6][1]

Key Mechanistic Advantages:

- Atropisomer Control: In biaryl systems, the 2,6-dimethyl groups can induce axial chirality or restrict rotation, increasing selectivity for a specific protein conformer.[6][1]
- Solubility Modulation: The isopropoxy group disrupts crystal packing compared to a methoxy or hydroxy group, potentially improving the solubility profile of the final drug candidate.[6][1]

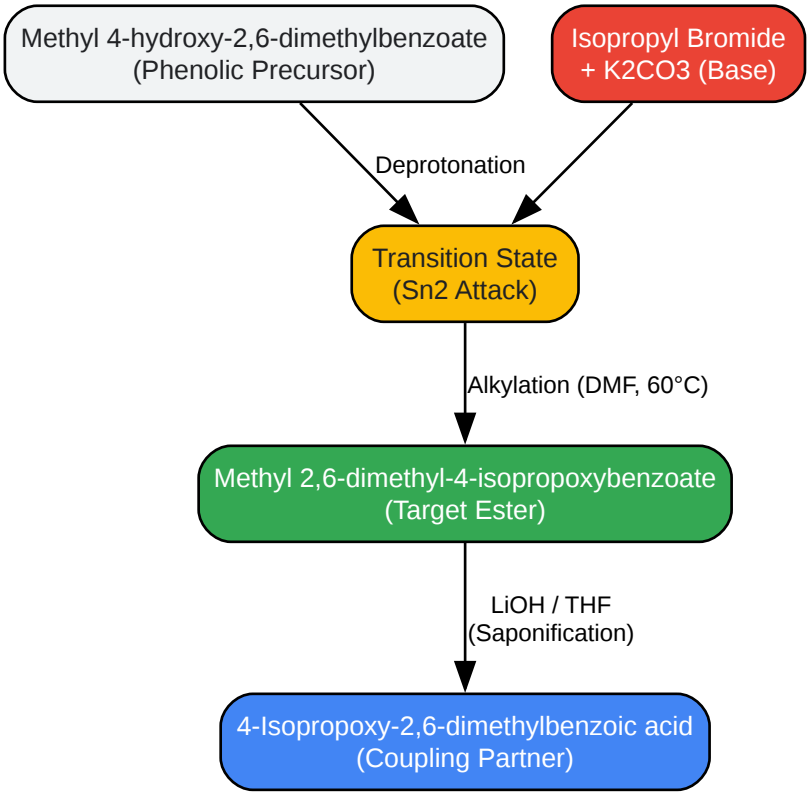
## Synthesis Pathway (Retrosynthetic Analysis)

The synthesis typically proceeds via the alkylation of a phenolic precursor.[1] The following protocol outlines the industry-standard approach for synthesizing this scaffold.

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Protocol: O-Alkylation of Methyl 4-hydroxy-2,6-dimethylbenzoate

- Starting Material: Methyl 4-hydroxy-2,6-dimethylbenzoate (derived from 3,5-xylenol).[6][1]
- Reagents: Isopropyl bromide (2-Bromopropane), Potassium Carbonate (
  ), DMF or Acetonitrile.[6][1]
- Conditions: 60–80°C, 4–12 hours.




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Figure 2: Synthetic flow from phenolic precursor to the active coupling acid.[6][1]

# Part 4: Experimental Protocols & Handling

## General Hydrolysis Protocol (Ester to Acid)

Use this protocol to convert the commercial ester into the reactive acid form for amide coupling.[6][1]

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- Dissolution: Dissolve 1.0 eq of Methyl 2,6-dimethyl-4-isopropoxybenzoate in a mixture of THF:MeOH:Water (3:1:1).
- Saponification: Add 3.0 eq of Lithium Hydroxide monohydrate (

  ).
- Reaction: Stir at ambient temperature (

  ) for 16 hours. Monitor by TLC or LC-MS (Disappearance of ester peak at

  ).[6][1]
- Workup: Acidify to pH 2–3 with 1N HCl. Extract with Ethyl Acetate (

  ).[1]
- Purification: Dry organic layer over

  , filter, and concentrate. The resulting white solid is usually pure enough for coupling.[1]

## Safety & Handling (MSDS Highlights)

- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1]
- Storage: Store in a cool, dry place (

  recommended for long-term stability).
- Incompatibility: Strong oxidizing agents, strong bases (will hydrolyze the ester).[1]

# Part 5: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 74788682: 4-Isopropoxy-2,6-dimethylbenzoic acid. Retrieved from [Link][1]
- Lipinski, C. A. (2004).Lead- and drug-like compounds: the rule-of-five revolution.[6][1] Drug Discovery Today. (Contextual reference for lipophilicity modulation).

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- 3. 1154270-79-7|2-(3-Formylphenoxymethyl)benzoic acid|BLD Pharm [bldpharm.com]
- 4. 77620-05-4|Methyl 2-formyl-5-methoxybenzoate|BLD Pharm [bldpharm.com]
- 5. 3535-27-1|Methyl 4-isopropoxy-3-methoxybenzoate|BLD Pharm [bldpharm.com]
- 6. lookchem.com [lookchem.com]

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